

Unable to Provide Specific Safety Guidelines for "SA-152" Due to Ambiguity

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Compound of Interest

Compound Name: SA-152

Cat. No.: B15578461

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Providing essential and immediate safety information for handling chemical or biological substances is of paramount importance. However, the designation "**SA-152**" is not a unique identifier for a specific substance. Searches have revealed multiple, chemically distinct products and documents that use this identifier, making it impossible to provide accurate and safe handling instructions without further clarification.

The term "**SA-152**" has been found in association with a variety of materials, including:

- Sikalastic®-152: A cementitious mortar used for waterproofing.
- Hydrofluorocarbon 152a (HFC-152a): A propellant gas also known as 1,1-difluoroethane.
- SS-152 Silicone Conformal Coating: A silicone-based product for protecting electronics.
- Adsorbant SPE ROTI®XBond SA (SAX): A laboratory chemical containing amorphous silicon dioxide.
- FDA Guidance for Industry #152 (GFI #152): A document concerning the evaluation of antimicrobial new animal drugs.

The personal protective equipment (PPE), handling protocols, and disposal plans for each of these substances are vastly different. For example, handling a cementitious mortar would require different precautions than handling a flammable propellant gas or a laboratory-grade chromatography sorbent.

To provide you with the accurate, procedural, and step-by-step guidance you require, please specify the exact nature of the substance you are working with. Important identifying information includes:

- Full Product Name: The complete name as it appears on the container or in your documentation.
- Manufacturer: The company that produced the substance.
- Chemical Name or CAS Number: The specific chemical identifier (e.g., 1,1-difluoroethane) or the unique Chemical Abstracts Service (CAS) registry number.

Once this information is provided, a detailed guide can be developed, including quantitative data tables for exposure limits, detailed experimental protocols for safe handling, and a specific workflow diagram for operational and disposal plans, as requested.

Providing generic or speculative safety advice would be irresponsible and could lead to unsafe laboratory practices. Your safety is the primary concern, and accurate identification of the substance is the critical first step in ensuring safe handling.

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